

# An In-depth Technical Guide to the Safe Handling of 2-Iodopentane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Iodopentane**

Cat. No.: **B127505**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-iodopentane** (CAS No. 637-97-8), a secondary alkyl halide utilized in various organic synthesis applications.[\[1\]](#)[\[2\]](#) Adherence to the following protocols is critical to ensure the safety of laboratory personnel and the integrity of research.

## Core Safety and Hazard Information

**2-Iodopentane** is a flammable liquid and vapor that is harmful if swallowed, causes skin irritation, and can lead to serious eye damage.[\[3\]](#) It may also cause allergy or asthma symptoms or breathing difficulties if inhaled and may cause respiratory irritation.[\[3\]](#)

## GHS Classification

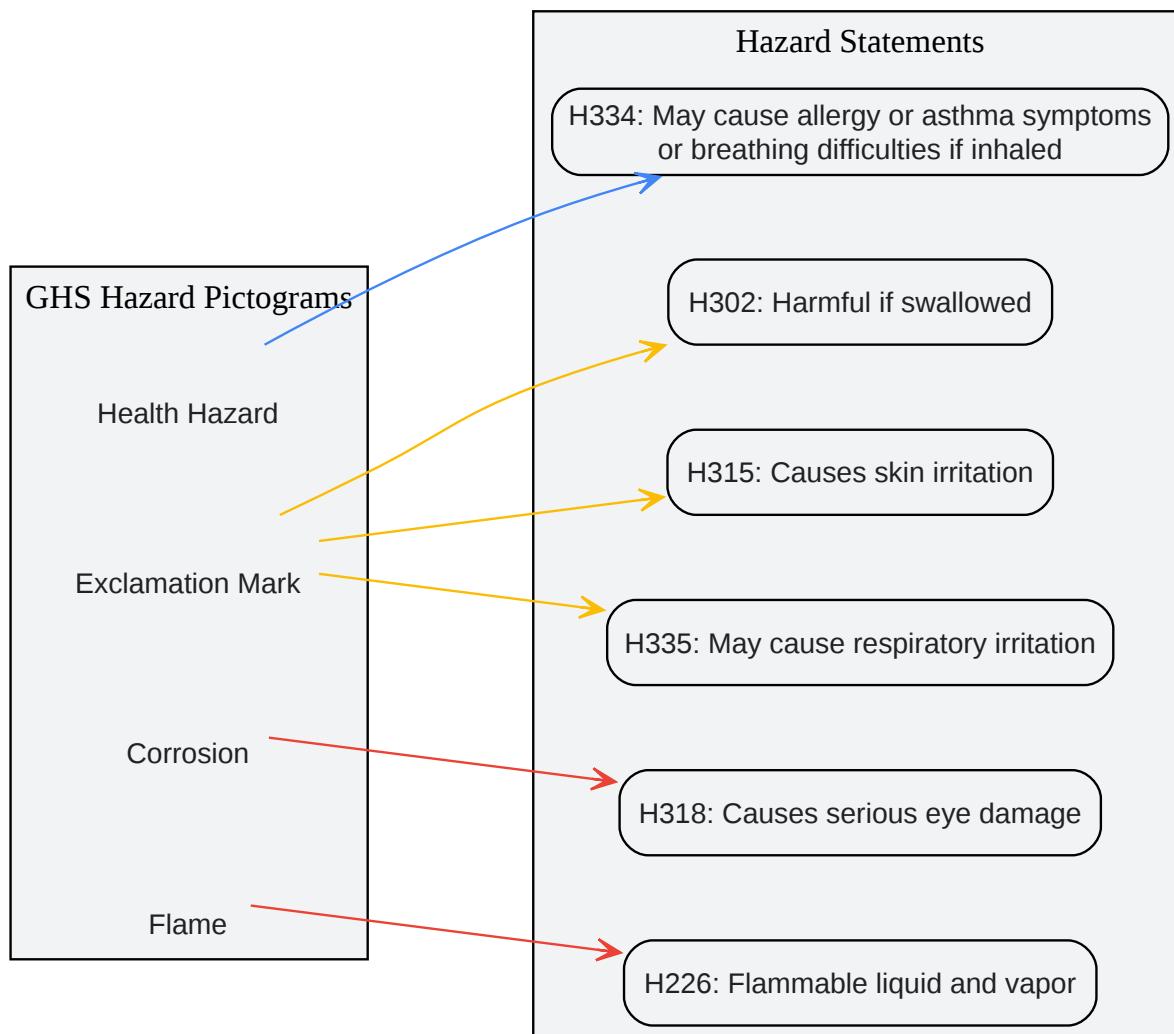
The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. The GHS classification for **2-iodopentane** is as follows:

- Flammable liquids: Category 3[\[3\]](#)
- Acute toxicity, Oral: Category 4[\[3\]](#)
- Skin corrosion/irritation: Category 2[\[3\]](#)

- Serious eye damage/eye irritation: Category 1[3]
- Sensitization, Respiratory: Category 1[3]
- Specific target organ toxicity, single exposure; Respiratory tract irritation: Category 3[3]

## Hazard Pictograms and Statements

The following diagram illustrates the GHS pictograms associated with **2-iodopentane** and their corresponding hazard statements.



[Click to download full resolution via product page](#)**GHS Pictograms and Hazard Statements for 2-Iodopentane.**

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-iodopentane** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> I <sup>[1][3][4][5][6]</sup>
Molecular Weight	198.05 g/mol <sup>[3][4][5][6][7]</sup>
Appearance	Colorless to light yellow liquid <sup>[1][5]</sup>
Boiling Point	146.6 °C at 760 mmHg <sup>[8]</sup>
Melting Point	-85.6 °C (estimate) <sup>[8]</sup>
Flash Point	44.6 °C <sup>[8]</sup>
Density	1.52 g/cm <sup>3</sup> <sup>[8]</sup>
Vapor Pressure	5.82 mmHg at 25°C <sup>[8]</sup>
Solubility	Slightly soluble in water; soluble in chloroform and other organic solvents. <sup>[2][8]</sup>
Refractive Index	1.497 <sup>[8]</sup>

## Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **2-iodopentane**.

## Personal Protective Equipment (PPE)

When handling **2-iodopentane**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield where splashing is possible.<sup>[9][10]</sup>

- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene.[[10](#)]
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes.[[10](#)][[11](#)]
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.[[10](#)][[11](#)] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[[9](#)][[10](#)]

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[[9](#)][[11](#)]
- Avoid inhalation of vapor or mist.[[5](#)][[11](#)]
- Use only in a well-ventilated area or under a chemical fume hood.[[5](#)][[11](#)]
- Keep away from heat, sparks, and open flames.[[5](#)][[11](#)]
- Use non-sparking tools and explosion-proof equipment.[[12](#)]
- Ground and bond containers when transferring material to prevent static discharge.[[12](#)][[13](#)]
- Wash hands thoroughly after handling.[[9](#)]

## Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[[5](#)][[11](#)]
- Keep away from sources of ignition.[[5](#)][[11](#)]
- Store away from incompatible materials such as strong oxidizing agents.[[11](#)]
- Protect from light.[[2](#)]

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[9][11][12]
- Skin Contact: Immediately remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[9][11][12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9][11][12]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[9][11][12]

## Firefighting Measures

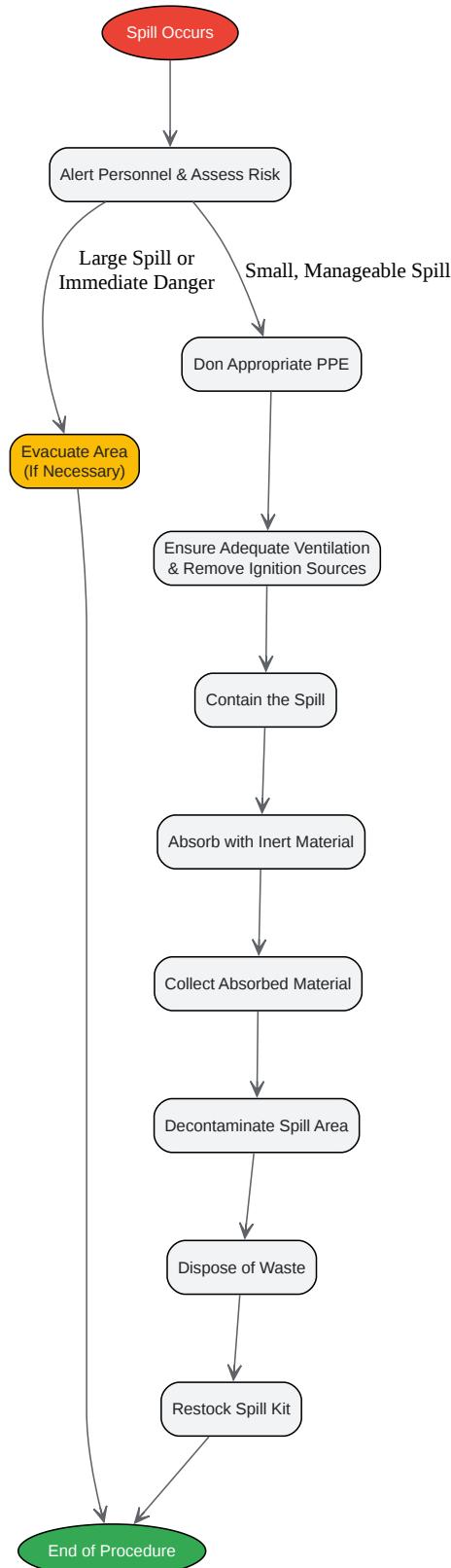
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.[12][13] Hazardous decomposition products include carbon oxides and hydrogen iodide.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[12]

## Experimental Protocol: Small-Scale Spill Cleanup

The following protocol outlines the steps for managing a small-scale spill of **2-iodopentane** (less than 1 liter) in a laboratory setting. For larger spills, evacuate the area and contact emergency services.

## Spill Response Workflow

The logical workflow for responding to a **2-iodopentane** spill is depicted in the diagram below.

[Click to download full resolution via product page](#)**Workflow for Responding to a 2-Iodopentane Spill.**

## Detailed Spill Cleanup Methodology

- Immediate Actions:
  - Alert all personnel in the immediate vicinity of the spill.
  - If the spill is large or there is a risk of fire, evacuate the area and activate the fire alarm.
  - Remove all sources of ignition from the area.[1][3]
- Personal Protective Equipment (PPE):
  - Don the appropriate PPE as outlined in Section 3.1, including chemical safety goggles, a face shield, a flame-resistant lab coat, and chemical-resistant gloves.
- Containment:
  - If the spill is liquid, create a dike around the spill using an inert absorbent material such as vermiculite, sand, or a commercial spill absorbent.[3][11]
- Absorption and Neutralization:
  - For **2-iodopentane**, a non-combustible absorbent is recommended. Do not use paper towels as this may increase the surface area and evaporation rate.[14]
  - Carefully apply the absorbent material over the spill, starting from the outside and working inwards to prevent splashing.
  - Allow the absorbent to completely soak up the liquid.
- Collection:
  - Using non-sparking tools, carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.[1][4]
- Decontamination:
  - Wipe down the spill area with a cloth or paper towels dampened with a soap and water solution.[1][3]

- Place all contaminated cleaning materials into the hazardous waste container.
- Waste Disposal:
  - Seal the hazardous waste container and label it appropriately.
  - Dispose of the waste according to your institution's hazardous waste management guidelines.[1][11]
- Final Steps:
  - Ensure the spill area is well-ventilated to disperse any remaining vapors.
  - Restock the spill kit with the items used.[4]
  - Report the incident to the appropriate laboratory supervisor or safety officer.[3][4]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ehs.utk.edu](http://ehs.utk.edu) [ehs.utk.edu]
- 2. 2-Iodopentane | 637-97-8 | Benchchem [[benchchem.com](http://benchchem.com)]
- 3. [ccny.cuny.edu](http://ccny.cuny.edu) [ccny.cuny.edu]
- 4. [riskmanagement.sites.olt.ubc.ca](http://riskmanagement.sites.olt.ubc.ca) [riskmanagement.sites.olt.ubc.ca]
- 5. 2-Iodopentane | 637-97-8 | AAA63797 | Biosynth [[biosynth.com](http://biosynth.com)]
- 6. Chapter 8: Decontamination, Disinfection and Spill Response | Environmental Health & Safety | West Virginia University [[ehs.wvu.edu](http://ehs.wvu.edu)]
- 7. Spills and Emergencies | Radiation Safety | University of Pittsburgh [[radsafe.pitt.edu](http://radsafe.pitt.edu)]
- 8. Biosafety Manual – Stanford Environmental Health & Safety [[ehs.stanford.edu](http://ehs.stanford.edu)]
- 9. [westlab.com](http://westlab.com) [westlab.com]

- 10. (2R)-2-iodopentane | C5H11I | CID 86308715 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. acs.org [acs.org]
- 12. 2-Iodopentane | C5H11I | CID 12513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. chp.gov.hk [chp.gov.hk]
- 14. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 2-Iodopentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127505#safety-and-handling-precautions-for-2-iodopentane]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)